

Personal protective equipment for handling 2-Chloro-5-nitropyridine

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Compound of Interest

Compound Name: 2-Chloro-5-nitropyridine

Cat. No.: B043025

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Standard Operating Procedure: Handling 2-Chloro-5-nitropyridine

This document provides essential safety and logistical information for the handling of **2-Chloro-5-nitropyridine** (CAS No: 4548-45-2) in a laboratory setting. The following procedures are designed to minimize risk and ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

2-Chloro-5-nitropyridine is classified as a hazardous substance.^[1] It is crucial to understand its primary hazards before handling.

- GHS Hazard Statements:
 - H315: Causes skin irritation.^{[2][3]}
 - H319: Causes serious eye irritation.^{[2][3]}
 - H335: May cause respiratory irritation.^{[2][4]}
- Signal Word: Warning^{[1][2]}
- Primary Hazards: Irritant^[3]

Chemical and Physical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C ₅ H ₃ ClN ₂ O ₂	[3]
Molecular Weight	158.54 g/mol	[3]
CAS Number	4548-45-2	[1]
Appearance	Solid	[5]
Melting Point	105-108 °C	
Incompatibility	Strong oxidizing agents, strong acids, strong bases.[1][6]	
Hazardous Combustion Products	Nitrogen oxides (NO _x), Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen chloride gas.[1][6]	

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.[7] All personnel must wear the following equipment when handling **2-Chloro-5-nitropyridine**.

Protection Area	Equipment	Specification & Rationale
Eye & Face	Safety goggles with side-shields or face shield	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[1] Protects against dust particles and chemical splashes.[8]
Skin	Chemical-resistant, impervious gloves (Nitrile or Neoprene recommended)	Inspect gloves before use.[7] Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Body	Long-sleeved laboratory coat	Provides a barrier against accidental skin contact.[8] For larger quantities or where there is a risk of splashing, impervious or flame-resistant clothing may be required.[2][9]
Respiratory	NIOSH/MSHA or EN 149 approved respirator	Required if handling outside a fume hood, if dust is generated, or if exposure limits are exceeded.[1][4][7] A dust mask (type N95) is a minimum.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental protection.

Handling Procedures

- Preparation: Before handling, thoroughly read the Safety Data Sheet (SDS).[7] Ensure that eyewash stations and safety showers are easily accessible.[1]
- Ventilation: Always handle **2-Chloro-5-nitropyridine** in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust or vapors.[1][2]

- Avoiding Contact: Wear all required PPE. Do not allow the chemical to come into contact with eyes, skin, or clothing.[1] Avoid the formation and accumulation of dust.[2][6]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[9]

Storage Plan

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Segregation: Store away from incompatible materials such as strong oxidizing agents.[1][6]
- Security: Store in a locked-up area.[1][2]

Disposal Plan

- Waste Classification: **2-Chloro-5-nitropyridine** and any contaminated materials (e.g., gloves, absorbent paper, containers) must be treated as hazardous waste.[5][7]
- Collection: Collect waste material in suitable, closed, and clearly labeled containers for disposal.[1]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with all local, regional, and national regulations.[1] Do not release into the environment.[1]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Spill Response

- Evacuate: Clear the area of all non-essential personnel and move upwind of the spill.[2][5]
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so.[2]
- Clean-up:

- Avoid generating dust.[1][2] Use spark-proof tools and explosion-proof equipment.[2]
- Carefully sweep or shovel the spilled material into a suitable, closed container for disposal. [1][6]
- Clean the spill area thoroughly with an appropriate solvent, followed by washing with soap and water.[7]

Exposure First Aid

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[2]
Skin Contact	Immediately take off all contaminated clothing. [2] Wash the affected area with plenty of soap and water for at least 15 minutes.[1] If skin irritation persists, get medical advice.[1][2]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. [1][2] Remove contact lenses, if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.[1]
Ingestion	Rinse mouth with water.[2] Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1][2]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[2\]](#)

Safe Handling Workflow

The diagram below illustrates the logical workflow for the safe management of **2-Chloro-5-nitropyridine**.



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Caption: Workflow for Safe Handling of **2-Chloro-5-nitropyridine**.

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